

Bis-PEG4-acid chemical formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Bis-PEG4-acid**

Cat. No.: **B1667461**

[Get Quote](#)

Technical Overview of Bis-PEG4-acid

This document provides a concise summary of the fundamental physicochemical properties of **Bis-PEG4-acid**, a bifunctional PEG linker. The information is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation.

Physicochemical Properties

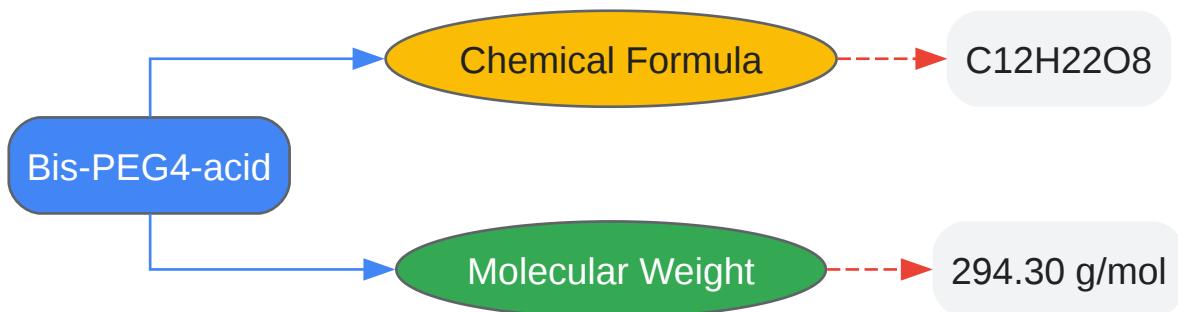
Bis-PEG4-acid is a hydrophilic crosslinker that contains two terminal carboxylic acid groups. These functional groups can react with primary amines in the presence of activating agents to form stable amide bonds. The polyethylene glycol (PEG) spacer enhances the solubility of the molecule in aqueous media.^{[1][2]}

A summary of the key quantitative data for **Bis-PEG4-acid** is presented below.

Property	Value
Chemical Formula	C12H22O8 ^{[1][3][4]}
Molecular Weight	294.30 g/mol
IUPAC Name	3-[2-[2-[2-(2-carboxyethoxy)ethoxy]ethoxy]ethoxy]propanoic acid
CAS Number	31127-85-2

Logical Relationship of Chemical Data

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical properties.



[Click to download full resolution via product page](#)

Core Properties of Bis-PEG4-acid

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bis-PEG4-Acid - CD Bioparticles [cd-bioparticles.net]
- 2. Bis-PEG4-acid, 31127-85-2 | BroadPharm [broadpharm.com]
- 3. Bis-PEG4-acid | C12H22O8 | CID 11637909 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Bis-PEG4-acid, CAS 31127-85-2 | AxisPharm [axispharm.com]
- To cite this document: BenchChem. [Bis-PEG4-acid chemical formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1667461#bis-peg4-acid-chemical-formula-and-molecular-weight\]](https://www.benchchem.com/product/b1667461#bis-peg4-acid-chemical-formula-and-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com